

# A Comprehensive Technical Guide to N-Hydroxyphthalimide: Properties, Reactions, and Applications

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## Compound of Interest

Compound Name: *N*-Hydroxyphthalimide

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**N-Hydroxyphthalimide** (NHPI) is a versatile and commercially significant organic compound with a wide range of applications, particularly in the fields of organic synthesis, catalysis, and pharmaceutical development. This technical guide provides an in-depth overview of its core physical and chemical properties, detailed experimental protocols, and key reaction pathways.

## Core Physical and Chemical Properties

**N-Hydroxyphthalimide**, with the chemical formula  $C_8H_5NO_3$ , is a derivative of phthalimide.<sup>[1]</sup> It typically appears as a white to pale yellow crystalline solid.<sup>[1][2]</sup> Key physical and chemical properties are summarized in the tables below for easy reference and comparison.

## Physical Properties of N-Hydroxyphthalimide

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>3</sub>	[1][3]
Molar Mass	163.132 g·mol <sup>-1</sup>	[1]
Appearance	White to pale yellow crystalline solid	[1][2]
Melting Point	233 °C (decomposes)	[1][2]
Boiling Point	370 °C	[1][3]
Density	1.64 g/mL	[1]
pKa	6.10 ± 0.20 (Predicted)	[3][4]

## Solubility Profile of N-Hydroxyphthalimide

**N-Hydroxyphthalimide** exhibits varied solubility in different solvents, a critical consideration for its application in various reaction media.

Solvent	Solubility	References
Water	Soluble	[1]
Acetic Acid	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Acetonitrile	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	[3][5]
Methanol	Slightly soluble	[3]
Dichloromethane	Generally soluble	[5]
Ethanol	Generally soluble	[5]

## Experimental Protocols

### Synthesis of N-Hydroxyphthalimide

A common and efficient method for the synthesis of **N-Hydroxyphthalimide** involves the reaction of phthalic anhydride with hydroxylamine hydrochloride in the presence of a base.

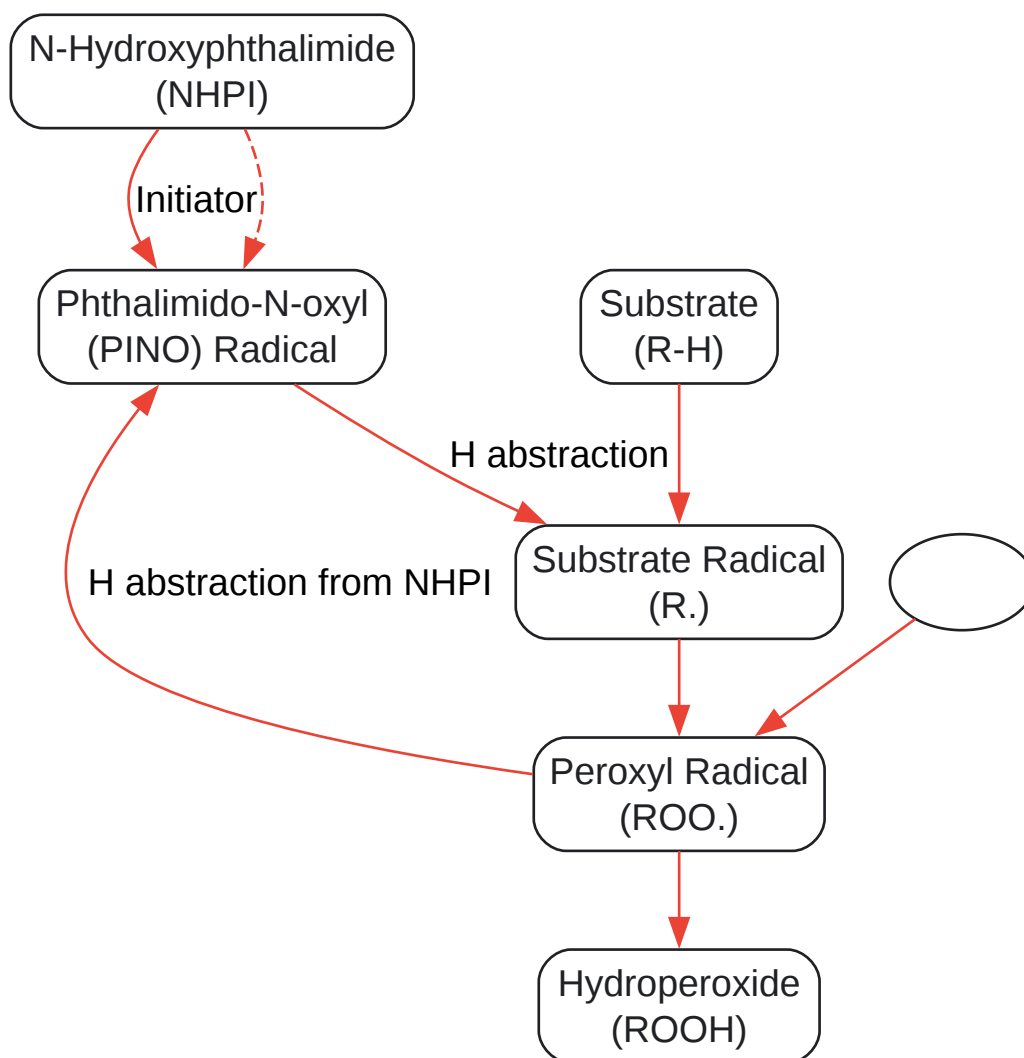
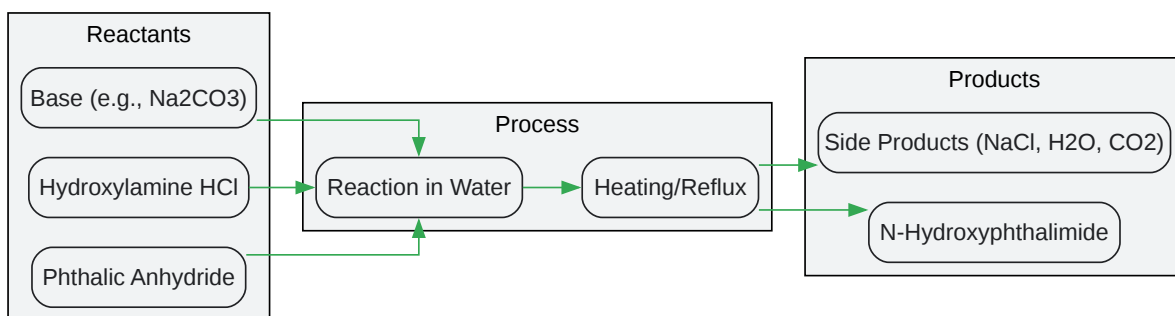
Materials:

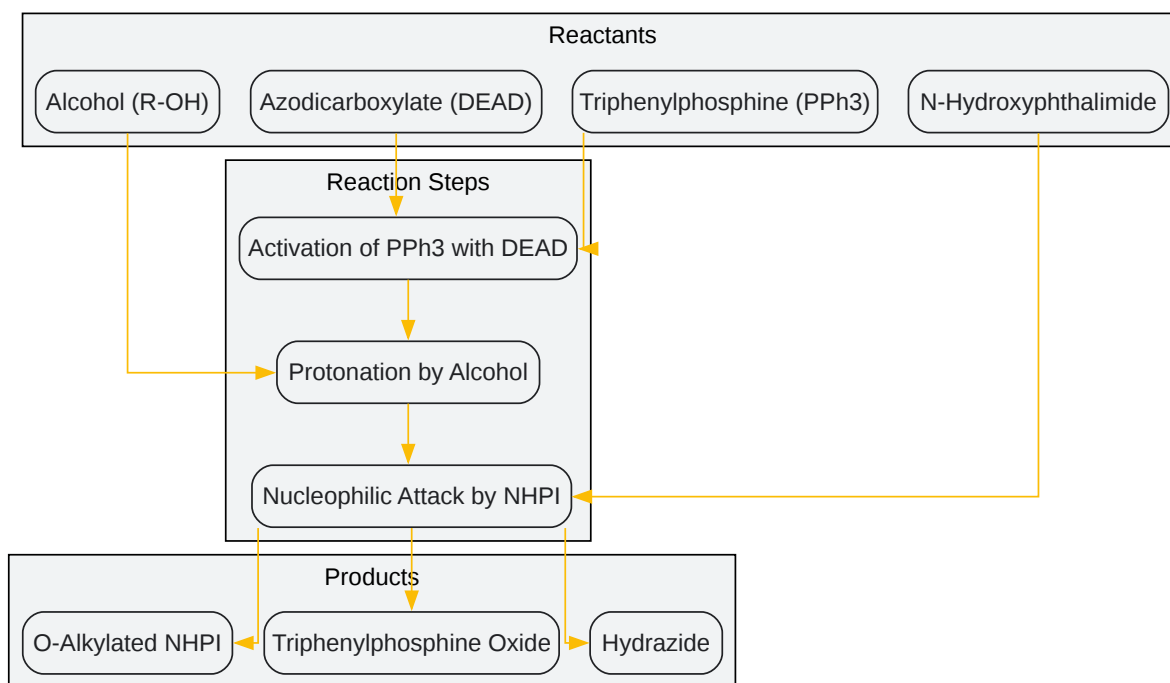
- Phthalic anhydride
- Hydroxylamine hydrochloride
- Sodium carbonate
- Water
- Ethanol (for recrystallization)

Procedure:

- Dissolve phthalic anhydride in water.
- In a separate flask, dissolve hydroxylamine hydrochloride and sodium carbonate in water.
- Slowly add the hydroxylamine hydrochloride solution to the phthalic anhydride solution with constant stirring.
- Heat the reaction mixture to reflux for a specified period. The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, cool the mixture to room temperature, which will cause the product to precipitate.
- Filter the crude **N-Hydroxyphthalimide** and wash it with cold water.
- Purify the product by recrystallization from a suitable solvent, such as ethanol, to yield white to pale yellow crystals of **N-Hydroxyphthalimide**. An overall yield of 76% can be achieved following purification.[1]

Diagram of **N-Hydroxyphthalimide** Synthesis:





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## References

- 1. N-Hydroxyphthalimide - Wikipedia [en.wikipedia.org]
- 2. N-Hydroxyphthalimide | 524-38-9 [amp.chemicalbook.com]
- 3. N-Hydroxyphthalimide | lookchem [lookchem.com]

- 4. Page loading... [wap.guidechem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
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